

# A Comprehensive Technical Guide to *trans*-3-Hydroxycyclopentanecarbonitrile

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## Compound of Interest

Compound Name:	<i>trans</i> -3-Hydroxycyclopentanecarbonitrile
CAS No.:	952616-17-0
Cat. No.:	B2781260

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides an in-depth overview of ***trans*-3-Hydroxycyclopentanecarbonitrile** (CAS No. 952616-17-0), a valuable chiral building block in modern organic synthesis and medicinal chemistry. The document elucidates its chemical identity, molecular structure, and key physicochemical properties. Furthermore, it explores its significance as a synthetic intermediate, potential applications in drug discovery, and discusses the general principles of its synthesis and safe handling. This guide is intended to serve as a crucial resource for researchers and professionals engaged in the design and development of novel therapeutics and complex organic molecules.

## Introduction: The Strategic Importance of Chiral Cyclopentane Scaffolds

The cyclopentane ring is a prevalent structural motif in a vast array of biologically active molecules, including prostaglandins, nucleic acid analogs, and various natural products. The stereochemical arrangement of substituents on this five-membered ring is often critical for biological activity. **trans-3-Hydroxycyclopentanecarbonitrile** presents a synthetically versatile scaffold, incorporating two key functional groups—a hydroxyl and a nitrile—in a specific trans configuration. This arrangement offers multiple avenues for chemical modification, making it a valuable precursor in the synthesis of more complex molecular architectures. The nitrile group, in particular, is a versatile functional handle that can be readily converted into amines, carboxylic acids, or amides, and can also act as a bioisostere for other functional groups in drug design.<sup>[1]</sup>

## Molecular Identity and Physicochemical Properties

### Chemical Identification

The unambiguous identification of **trans-3-Hydroxycyclopentanecarbonitrile** is crucial for its application in regulated research and development environments.

Identifier	Value	Source
CAS Number	952616-17-0	[2]
Synonym	(1R,3R)-3-hydroxycyclopentane-1-carbonitrile	[2]
Molecular Formula	C <sub>6</sub> H <sub>9</sub> NO	
Molecular Weight	111.14 g/mol	[2]
InChI	1S/C6H9NO/c7-4-5-1-2-6(8)3-5/h5-6,8H,1-3H2/t5-,6-/m1/s1	[2]
InChI Key	CBYFMEDJHNTXQX-PHDIDXHHSA-N	[2]

### Molecular Structure

The "trans" designation in the nomenclature of this compound indicates that the hydroxyl (-OH) and nitrile (-C≡N) groups are on opposite sides of the cyclopentane ring plane.

Caption: 2D representation of **trans-3-Hydroxycyclopentanecarbonitrile**.

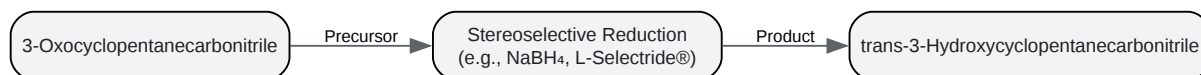
## Physicochemical Properties

Property	Value	Source
Physical Form	Pale-yellow to Yellow-brown Sticky Oil to Semi-Solid	[2]
Storage Temperature	2-8 °C	[2]

## Synthesis and Chemical Reactivity

While specific, detailed synthetic protocols for **trans-3-Hydroxycyclopentanecarbonitrile** are not widely published in open literature, its structure suggests logical synthetic pathways originating from common starting materials. A plausible approach involves the stereoselective reduction of a 3-oxocyclopentanecarbonitrile precursor.

## Conceptual Synthetic Workflow



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Caption: A conceptual workflow for the synthesis of the target compound.

A related compound, (R)-3-Oxocyclopentanecarbonitrile, has been synthesized and used in the preparation of chiral derivatives, indicating that such ketones are viable intermediates.[3] The stereochemical outcome of the reduction of the ketone would be highly dependent on the choice of reducing agent and reaction conditions.

## Chemical Reactivity

The bifunctional nature of **trans-3-Hydroxycyclopentanecarbonitrile** allows for a range of chemical transformations:

- **Hydroxyl Group Reactions:** The secondary alcohol can undergo oxidation to the corresponding ketone, or be subjected to substitution reactions to introduce other functional groups.
- **Nitrile Group Reactions:** The nitrile can be hydrolyzed to a carboxylic acid or an amide, or reduced to a primary amine.

These potential transformations are analogous to those of similar structures like methyl trans-3-hydroxycyclopentane-1-carboxylate, which can be oxidized, reduced, or have its hydroxyl group substituted.[4]

## Applications in Research and Drug Development

**trans-3-Hydroxycyclopentanecarbonitrile** is a valuable building block for the synthesis of complex organic molecules. Its utility is particularly pronounced in medicinal chemistry, where the trans stereochemistry can be crucial for biological activity and pharmacological properties. [4]

## Role as a Chiral Intermediate

The defined stereochemistry of this compound makes it an excellent starting material for the synthesis of enantiomerically pure pharmaceuticals. The cyclopentane core is a key feature in many antiviral and anticancer nucleoside analogs.

## Potential Therapeutic Areas

While specific drugs derived from this molecule are not publicly documented, its structural motifs are present in compounds investigated for a variety of therapeutic applications. The ability to introduce amine or carboxylic acid functionalities opens pathways to synthesizing novel enzyme inhibitors, receptor agonists or antagonists, and other bioactive molecules.

## Safety and Handling

**trans-3-Hydroxycyclopentanecarbonitrile** is classified as a hazardous substance and must be handled with appropriate safety precautions.

## Hazard Identification

GHS Pictogram	Signal Word	Hazard Statements
	Danger	H301: Toxic if swallowed. [2]H311: Toxic in contact with skin.[2]H331: Toxic if inhaled. [2]

## Recommended Handling Procedures

Due to its toxicity, all handling of this compound should be performed in a well-ventilated fume hood. Personal protective equipment (PPE), including a lab coat, safety goggles, and chemically resistant gloves, is mandatory.

### First Aid Measures:

- In case of skin contact: Immediately wash off with plenty of water for at least 15 minutes.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.

All nitriles should be handled with care to avoid inhalation of vapors, ingestion, and skin contact.[5]

## Conclusion

**trans-3-Hydroxycyclopentanecarbonitrile** is a specialized chiral building block with significant potential in synthetic and medicinal chemistry. Its well-defined stereochemistry and bifunctional nature provide a robust platform for the creation of complex and potentially bioactive molecules. While detailed public data on its synthesis and applications are limited, its structural relationship to other valuable intermediates underscores its importance. Adherence to strict safety protocols is essential when handling this toxic compound. This guide serves as a

foundational resource for scientists and researchers looking to leverage the synthetic utility of this promising molecule.

## References

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